

Diphenolic acid IUPAC name and structure

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Compound of Interest		
Compound Name:	Diphenolic acid	
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An In-depth Technical Guide to **Diphenolic Acid**

This technical guide provides a comprehensive overview of **diphenolic acid**, including its chemical identity, physicochemical properties, synthesis, and its role as a potential endocrine disruptor. This document is intended for researchers, scientists, and professionals in drug development and chemical industries.

Chemical Identity

IUPAC Name: 4,4-bis(4-hydroxyphenyl)pentanoic acid

Synonyms: **Diphenolic acid** (DPA), 4,4-Bis(4-hydroxyphenyl)valeric acid, 4-Hydroxy-γ-(4-hydroxyphenyl)-γ-methylbenzenebutanoic acid, γ,γ-bis(p-hydroxyphenyl)valeric acid[1][2]

CAS Registry Number: 126-00-1[1][3][4]

Molecular Formula: C₁₇H₁₈O₄[1][3][4][5]

Chemical Structure

The structure of **diphenolic acid** consists of a pentanoic acid backbone with two 4-hydroxyphenyl groups attached to the C4 position.

SMILES:CC(CCC(=O)O)(c1ccc(cc1)O)c2ccc(cc2)O[5]

InChI:InChI=1S/C17H18O4/c1-17(11-10-16(20)21,12-2-6-14(18)7-3-12)13-4-8-15(19)9-5-13/h2-9,18-19H,10-11H2,1H3,(H,20,21)[5]



Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **diphenolic acid** is presented in Table 1.

Table 1: Physicochemical and Spectroscopic Properties of Diphenolic Acid



Property	Value	References
Physical Properties		
Molecular Weight	286.32 g/mol	[1][3][4][5]
Melting Point	167-172 °C	[1][3][6][7]
Boiling Point	507.0 ± 40.0 °C at 760 mmHg	[2]
Density	1.3 ± 0.1 g/cm ³	[2]
рКа	4.66 ± 0.10 (Predicted)	[7]
Solubility		
Water	Appreciably soluble in hot water	[1][6]
Organic Solvents	Soluble in acetone, acetic acid, ethanol, isopropanol, methyl ethyl ketone. Insoluble in benzene, carbon tetrachloride, and xylene.	[1][6]
Spectroscopic Data		
¹H NMR	Spectral data available.	[8]
¹³ C NMR	Spectral data available.	[9]
IR Spectroscopy	O-H stretch: ~3300-3400 cm ⁻¹ (broad), C-O stretch: ~1000 cm ⁻¹ , Aromatic C-H stretch: ~3000-3100 cm ⁻¹ , Aromatic C=C stretch: ~1500-1600 cm ⁻¹	[9][10]
UV Absorption (in EtOH)	λmax at 225 and 279 nm	[7]

Synthesis of Diphenolic Acid

Diphenolic acid is primarily synthesized via the acid-catalyzed condensation of levulinic acid with phenol[1][6][11]. The reaction is a type of Friedel-Crafts alkylation.



Synthesis Workflow

The general workflow for the synthesis of diphenolic acid is depicted below.

Reactants Reaction Acid Catalyst (e.g., HCl, H2SO4) Condensation Reaction Purification Crude Diphenolic Acid Recrystallization Pure Diphenolic Acid

Synthesis Workflow of Diphenolic Acid

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Synthesis Workflow of **Diphenolic Acid**

Experimental Protocol: Synthesis and Purification

This protocol provides a method for the synthesis of **diphenolic acid** from levulinic acid and phenol.

Materials:



- Levulinic acid (1.16 g, 0.01 mol)
- Phenol (5.65 g, 0.06 mol)
- 3-(sulfobutyl)-5-methyl-2-mercapto-1,3,4-thiadiazole-3-mercaptopropane sulfonate (as catalyst) (1.70 g, 0.004 mol)[12]
- 25 mL round-bottom flask
- Stirring apparatus
- Heating mantle or water bath
- Solvent for recrystallization (e.g., hot water, acetic acid)[1][6][7]
- Filtration apparatus

Procedure:

- Reaction Setup: To a 25 mL round-bottom flask, add levulinic acid, phenol, and the acid catalyst[12].
- Reaction: The mixture is stirred at 60 °C for 12 hours[12]. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Work-up: After the reaction is complete, the crude product is isolated. Depending on the catalyst used, this may involve neutralization, extraction, and solvent removal.
- Purification: The crude **diphenolic acid** is purified by recrystallization. It can be recrystallized from hot water, acetic acid, or a mixture of heptane and ether[1][6][7]. The crystals are then collected by filtration, washed with a cold solvent, and dried.

Role as a Potential Endocrine Disruptor

Diphenolic acid is structurally similar to bisphenol A (BPA), a known endocrine-disrupting chemical (EDC)[6][7]. EDCs are exogenous substances that can interfere with the endocrine system, potentially causing adverse health effects[13][14]. Due to its structural analogy to BPA,



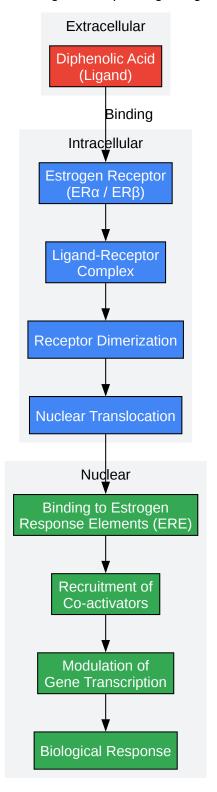
diphenolic acid has been investigated for its potential to interact with estrogen receptors (ERs), primarily ER α and ER β [1][5][15].

Signaling Pathway: Estrogen Receptor Interaction

The binding of an estrogenic compound, such as estradiol or a xenoestrogen like **diphenolic acid**, to estrogen receptors can trigger a cascade of cellular events. A simplified model of this signaling pathway is shown below.



Simplified Estrogen Receptor Signaling Pathway



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Simplified Estrogen Receptor Signaling Pathway



This pathway illustrates that upon binding to the estrogen receptor, **diphenolic acid** can potentially initiate receptor dimerization, translocation to the nucleus, and subsequent binding to estrogen response elements on the DNA. This can lead to the recruitment of co-activators and modulation of gene transcription, resulting in a biological response[16][17]. The extent to which **diphenolic acid** activates this pathway and its specific downstream effects are areas of ongoing research.

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